

An In-depth Technical Guide to 2'-hydroxy-2,6-dimethylbenzanilide

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Compound of Interest

Compound Name: *n*-(2,6-Dimethylphenyl)-2-hydroxybenzamide

CAS No.: 67520-11-0

Cat. No.: B3149623

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of 2'-hydroxy-2,6-dimethylbenzanilide, a member of the benzanilide class of chemical compounds. While specific data for this exact molecule is limited in public databases, this document synthesizes information from related structures and general synthetic methodologies to offer valuable insights for research and development professionals.

Chemical Identity and Nomenclature

2'-hydroxy-2,6-dimethylbenzanilide, also known by its systematic IUPAC name 2-hydroxy-N-(2,6-dimethylphenyl)benzamide, is a derivative of benzamide with a hydroxyl group on the benzoyl ring and two methyl groups on the aniline moiety. A specific CAS Registry Number for this compound has not been readily identified in major chemical databases. However, a closely related nitrated derivative, N-(2,6-Dimethylphenyl)-2-hydroxy-3-nitrobenzamide, is registered under CAS Number 63981-17-9[1]. This suggests that the parent compound is a viable chemical entity, likely synthesized as a research intermediate.

Identifier	Value
Systematic Name	2-hydroxy-N-(2,6-dimethylphenyl)benzamide
Common Synonyms	2'-hydroxy-2,6-dimethylbenzanilide
CAS Registry Number	Not Found
Related CAS Number	63981-17-9 (for N-(2,6-Dimethylphenyl)-2-hydroxy-3-nitrobenzamide)[1]
Molecular Formula	C ₁₅ H ₁₅ NO ₂
Molecular Weight	241.29 g/mol

Synthesis Methodology

The synthesis of 2'-hydroxy-2,6-dimethylbenzanilide can be achieved through the amidation of a salicylic acid derivative with 2,6-dimethylaniline. A common and effective method involves the conversion of salicylic acid to its more reactive acid chloride, followed by reaction with the amine.

Experimental Protocol: Synthesis of 2-hydroxy-N-(2,6-dimethylphenyl)benzamide

This protocol is adapted from general procedures for the synthesis of N-benzamide derivatives[2].

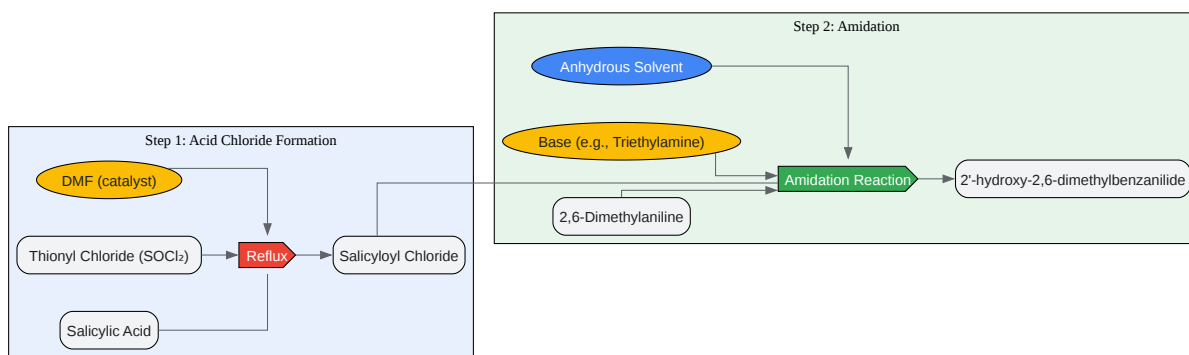
Step 1: Formation of Salicyloyl Chloride

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, suspend salicylic acid (1 equivalent) in an excess of thionyl chloride (SOCl₂).
- Add a catalytic amount of N,N-dimethylformamide (DMF).
- Heat the reaction mixture to reflux and maintain for 2-3 hours, or until the evolution of gas (HCl and SO₂) ceases.

- Remove the excess thionyl chloride under reduced pressure to obtain crude salicyloyl chloride, which can be used directly in the next step.

Step 2: Amidation with 2,6-Dimethylaniline

- Dissolve 2,6-dimethylaniline (1 equivalent) in a suitable anhydrous solvent such as dichloromethane (DCM) or tetrahydrofuran (THF) in a separate flask under an inert atmosphere (e.g., nitrogen or argon).
- Cool the solution to 0°C using an ice bath.
- Slowly add the crude salicyloyl chloride (1 equivalent) dissolved in the same anhydrous solvent to the solution of 2,6-dimethylaniline.
- Add a non-nucleophilic base, such as triethylamine or pyridine (1.1 equivalents), to scavenge the HCl byproduct formed during the reaction.
- Allow the reaction mixture to warm to room temperature and stir for 8-12 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction with water and extract the product with an organic solvent.
- Wash the organic layer sequentially with dilute acid (e.g., 1M HCl) to remove unreacted amine, and then with a saturated sodium bicarbonate solution to remove unreacted acid chloride and salicylic acid.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- Purify the crude 2'-hydroxy-2,6-dimethylbenzanilide by recrystallization or column chromatography.



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Caption: Synthetic workflow for 2'-hydroxy-2,6-dimethylbenzanilide.

Physicochemical Properties (Estimated)

Direct experimental data for 2'-hydroxy-2,6-dimethylbenzanilide is not readily available. The following properties are estimated based on the known properties of related benzamide and salicylanilide compounds.

Property	Estimated Value / Characteristic	Basis of Estimation
Appearance	White to off-white solid	General appearance of benzamide derivatives[3].
Melting Point	Expected to be a solid with a defined melting point	Benzamide itself is a solid with a melting point of 127-130 °C[3]. Substitution generally affects the melting point.
Solubility	Sparingly soluble in water, soluble in organic solvents like ethanol, acetone, and DMSO.	Benzamide has low water solubility but is soluble in organic solvents[3]. The added hydrophobic methyl and phenyl groups would further decrease water solubility.
Hydrogen Bond Donor	2 (from -OH and -NH)	Based on the chemical structure.
Hydrogen Bond Acceptor	2 (from C=O and -OH)	Based on the chemical structure.

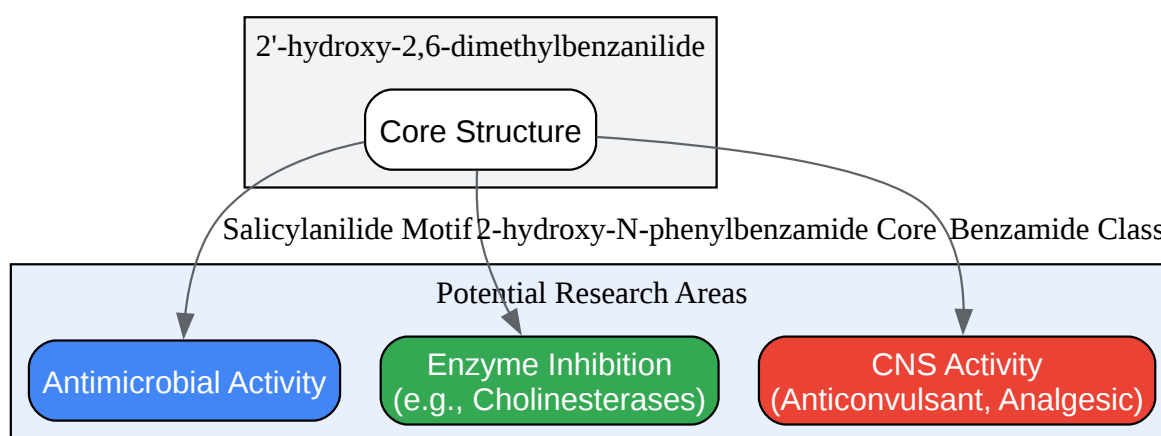
Potential Applications in Research and Drug Development

Benzamide and salicylanilide derivatives are known to possess a wide range of biological activities, suggesting potential applications for 2'-hydroxy-2,6-dimethylbenzanilide in various fields of research.

- **Antimicrobial and Antifungal Agents:** Salicylanilides, which share the core 2-hydroxy-N-phenylbenzamide structure, have been investigated for their antimicrobial properties[4]. The specific substitutions on both the salicylic acid and aniline moieties can significantly influence the spectrum and potency of their activity.
- **Enzyme Inhibition:** Certain 2-hydroxy-N-phenylbenzamides have been shown to inhibit enzymes such as acetylcholinesterase and butyrylcholinesterase, which are relevant targets

in the research of neurodegenerative diseases like Alzheimer's disease[5].

- Anticonvulsant and Analgesic Properties: The broader class of benzamide derivatives has been explored for its potential anticonvulsant and analgesic effects[6][7]. The structural features of 2'-hydroxy-2,6-dimethylbenzanilide make it a candidate for investigation in these areas.



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Caption: Potential research applications of 2'-hydroxy-2,6-dimethylbenzanilide.

Conclusion

2'-hydroxy-2,6-dimethylbenzanilide is a chemical compound with potential for further investigation in medicinal chemistry and materials science. While detailed characterization is not widely published, its synthesis is achievable through established chemical reactions. The structural relationship to biologically active benzamides and salicylanilides suggests that this molecule may exhibit interesting pharmacological properties, warranting further exploration by the scientific community.

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